

Harmane-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Harmane-d4*

Cat. No.: *B15620393*

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An In-depth Examination of the Physical, Chemical, and Analytical Properties of a Key Internal Standard

This technical guide provides a comprehensive overview of the physical and chemical properties of **Harmane-d4**, a deuterated analog of the β -carboline alkaloid Harmane. Designed for researchers, scientists, and professionals in drug development, this document compiles essential data, outlines experimental protocols for its use, and presents visual workflows to facilitate its application in analytical methodologies.

Core Physical and Chemical Properties

Harmane-d4 serves as a crucial internal standard for the quantification of Harmane, a naturally occurring and biologically active compound.^{[1][2]} The introduction of four deuterium atoms into the Harmane structure results in a stable, isotopically labeled molecule with a higher molecular weight, making it an ideal tool for mass spectrometry-based analyses.^[1]

Below is a summary of the key physical and chemical properties for both **Harmane-d4** and its non-deuterated counterpart, Harmane. The properties of Harmane are included for comparative purposes, as the deuteration is expected to have a minimal impact on most physical characteristics.

Property	Harmane-d4	Harmane
Molecular Formula	C ₁₂ H ₆ D ₄ N ₂ [1][3]	C ₁₂ H ₁₀ N ₂ [4]
Molecular Weight	186.25 g/mol [1]	182.226 g/mol [4]
CAS Number	2012598-89-7[3]	486-84-0[4]
Appearance	Crystalline powder[5]	Crystalline powder[5]
Melting Point	Not explicitly stated for d4; expected to be similar to Harmane.	235–238 °C[4][6]
Solubility	Typically supplied in methanol solution (e.g., 100 µg/mL). Soluble in dilute acids.[5]	Soluble in methanol (50 mg/ml) and dilute acids.[4][5] Sparingly soluble in water.[5]
Purity	Often supplied with a target HPLC purity of >98%.[1]	Not applicable (as this is the analyte).
Storage Temperature	Recommended at -10 to -25°C.	Room temperature.

Experimental Protocols and Analytical Applications

The primary application of **Harmane-d4** is as an internal standard in quantitative analytical methods, particularly those employing chromatography coupled with mass spectrometry (e.g., LC-MS, GC-MS). Its chemical similarity to Harmane ensures it behaves similarly during sample extraction, chromatographic separation, and ionization, while its distinct mass allows for separate detection.

Quantitative Analysis using Liquid Chromatography-Mass Spectrometry (LC-MS)

Objective: To accurately quantify the concentration of Harmane in a biological matrix (e.g., plasma, urine) using **Harmane-d4** as an internal standard.

Methodology:

- Sample Preparation:
 - A known concentration of **Harmane-d4** solution is spiked into the biological sample.
 - The sample undergoes a protein precipitation step, typically with a cold organic solvent like acetonitrile or methanol.
 - The mixture is vortexed and then centrifuged to pellet the precipitated proteins.
 - The supernatant, containing both Harmane and **Harmane-d4**, is collected for analysis.
- Chromatographic Separation:
 - An aliquot of the supernatant is injected into a High-Performance Liquid Chromatography (HPLC) system.
 - Separation is typically achieved on a C18 reversed-phase column.
 - A gradient elution method is employed, using a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol with 0.1% formic acid).
- Mass Spectrometric Detection:
 - The eluent from the HPLC is introduced into the ion source of a mass spectrometer (e.g., a triple quadrupole instrument).
 - The instrument is operated in Multiple Reaction Monitoring (MRM) mode.
 - Specific precursor-to-product ion transitions are monitored for both Harmane and **Harmane-d4**.
 - The ratio of the peak area of Harmane to the peak area of **Harmane-d4** is used to construct a calibration curve and determine the concentration of Harmane in the unknown sample.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

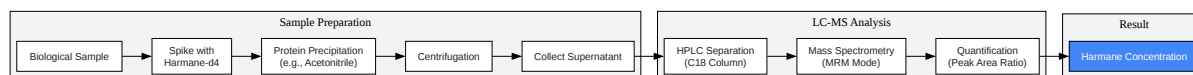
As stated by suppliers, the purity of **Harmane-d4** is often verified by HPLC.[1]

Methodology:

- **Standard Preparation:** A solution of **Harmane-d4** is prepared in a suitable solvent, such as methanol.
- **Chromatographic System:** An HPLC system equipped with a UV detector is used.
- **Column:** A C18 reversed-phase column is commonly employed.
- **Mobile Phase:** A mixture of water and an organic solvent (e.g., acetonitrile or methanol), often with a modifier like formic acid or trifluoroacetic acid, is used. The separation can be performed under isocratic or gradient conditions.
- **Detection:** The UV detector is set to a wavelength where Harmane exhibits strong absorbance.
- **Analysis:** The chromatogram is analyzed to determine the area of the main peak corresponding to **Harmane-d4** relative to the total area of all peaks, allowing for the calculation of percentage purity.

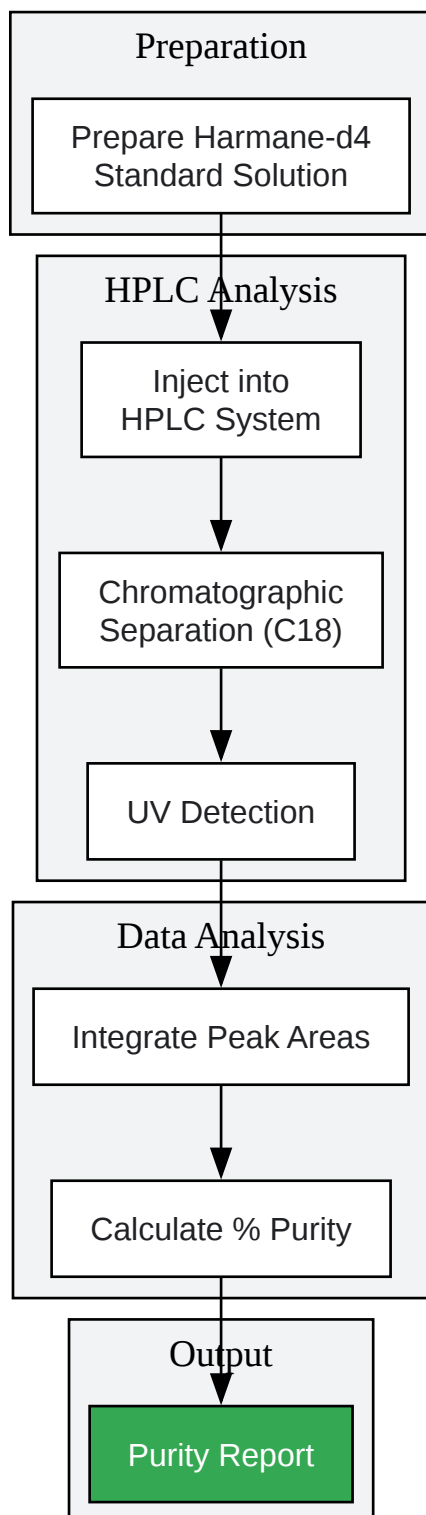
Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for the quantification of Harmane using **Harmane-d4** as an internal standard.



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Caption: Workflow for the purity assessment of **Harmane-d4** by HPLC-UV.

Safety and Handling

Harmane is considered a hazardous substance.[5] Although a specific safety data sheet for **Harmane-d4** is not readily available, it should be handled with the same precautions as Harmane. Accidental ingestion may be harmful.[5] It is recommended to handle **Harmane-d4** in a well-ventilated area, wearing appropriate personal protective equipment, including gloves and safety glasses. Always refer to the supplier's safety data sheet for complete handling and disposal information.

Conclusion

Harmane-d4 is an indispensable tool for researchers requiring accurate quantification of Harmane. Its physical and chemical properties are nearly identical to its unlabeled analog, with the key difference being its increased molecular weight due to isotopic labeling. This makes it an excellent internal standard for mass spectrometry-based bioanalytical methods. The experimental protocols and workflows provided in this guide offer a foundation for the successful implementation of **Harmane-d4** in a laboratory setting.

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